

amprolium environmental impact assessment comparison

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Compound Focus: Amprolium

CAS No.: 121-25-5

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Environmental Safety and Ecotoxicology of Amprolium

The available data, largely from European Food Safety Authority (EFSA) assessments, suggests that **Amprolium** poses a **low risk to the environment** when used as a coccidiostat in poultry [1]. The table below summarizes the key findings:

Aspect	Assessment Finding	Key Supporting Data / Notes
Overall Environmental Risk	Use in feed for chickens does not pose a risk [1].	Based on EFSA assessment for its use as a coccidiostat.
Persistence in Manure	Slightly persistent (DT ₅₀ > 8 days) [2].	DT ₅₀ is the time for 50% of the substance to degrade.
Soil Impact	Lower predicted concentration in soil from chickens reared for laying [1].	--
Aquatic Ecotoxicology	No data on aquatic organisms found in search results.	Data gaps exist for this area [2].
Terrestrial Ecotoxicology	Low acute mammalian toxicity (Rat LD ₅₀ > 4000 mg/kg) [2].	--

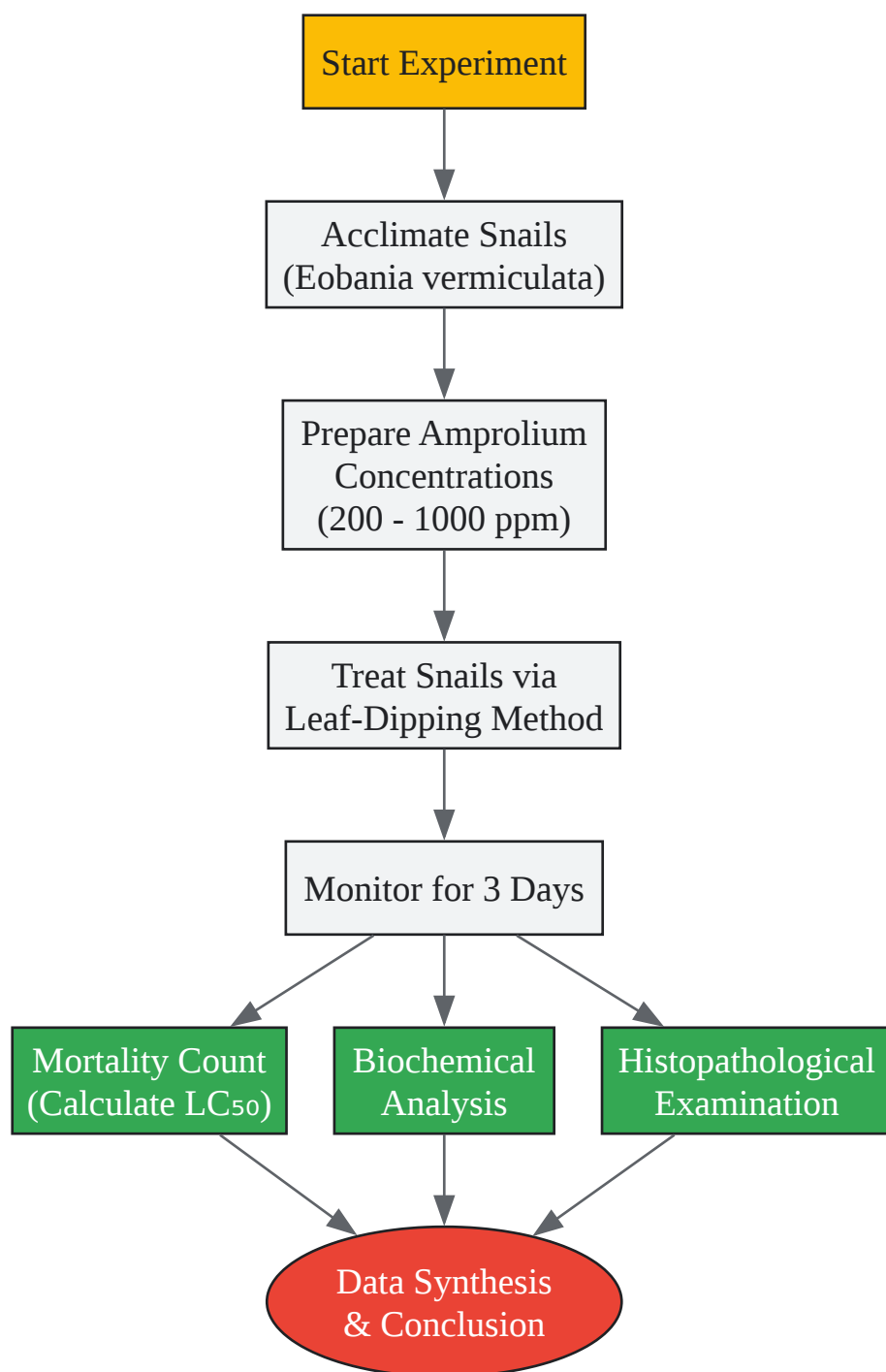
Aspect	Assessment Finding	Key Supporting Data / Notes
Antibacterial Activity	No significant antibacterial activity [3] [1].	Suggests a low risk for promoting antimicrobial resistance (AMR) in bacteria.

Experimental Protocol for Molluscicidal Activity

A 2024 study investigated the repurposing of **Amprolium** as a molluscicide against the land snail *Eobania vermiculata* [4]. The methodology provides a template for environmental impact experiments.

- **Test Organism:** Adult *Eobania vermiculata* snails were collected and acclimated in the laboratory before the experiment.
- **Test Substance:** **Amprolium** hydrochloride (20% water-soluble powder) was used [4].
- **Experimental Design:**
 - Snails were exposed to a range of **Amprolium** concentrations (e.g., 200, 400, 600, 800, and 1000 ppm) via a leaf-dipping method.
 - Control groups were treated with distilled water.
 - The experiment was conducted over 3 days [4].
- **Key Measurements:**
 - **Lethal Concentration (LC₅₀):** The concentration required to kill 50% of the test snails was calculated using probit analysis [4].
 - **Biomarker Analysis:** The study measured biochemical changes in the snails, including:
 - **Oxidative Stress:** Levels of Malondialdehyde (MDA) and hydrogen peroxide (H₂O₂), and activity of the antioxidant enzyme Catalase (CAT).
 - **Neurotoxicity:** Activity of the enzyme Acetylcholinesterase (AChE).
 - **Detoxification Marker:** Activity of the enzyme Glutathione S-transferase (GST) [4].

The experimental workflow of this study is outlined below:



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References

1. Safety and efficacy of COXAM ® (amprolium hydrochloride) ... [pmc.ncbi.nlm.nih.gov]
2. Amprolium hydrochloride - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Maximum levels of cross-contamination for 24 antimicrobial active substances in non-target feed. Part 3: Amprolium - PMC [pmc.ncbi.nlm.nih.gov]
4. Repurposing the drug, amprolium as a novel molluscicide against the land snail (*Eobania vermiculata*) - ScienceDirect [sciencedirect.com]

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